

# Technical Guide: Physicochemical Properties of 2-Bromo-2-(2-fluorophenyl)-1-cyclopropylethanone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromo-2-(2-fluorophenyl)-1-cyclopropylethanone

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Authored for: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **2-Bromo-2-(2-fluorophenyl)-1-cyclopropylethanone**, a key intermediate in the synthesis of various pharmaceutical agents. This document collates available data on its physicochemical characteristics, details experimental protocols for its synthesis and property determination, and illustrates its role in significant synthetic pathways. The information presented is intended to support research and development activities within the pharmaceutical and chemical industries.

## Introduction

**2-Bromo-2-(2-fluorophenyl)-1-cyclopropylethanone** (CAS No. 204205-33-4) is a halogenated ketone that serves as a critical building block in organic synthesis.<sup>[1]</sup> Its unique structure, featuring a brominated alpha-carbon, a fluorinated phenyl ring, and a cyclopropyl group, makes it a valuable precursor for creating complex molecules with specific steric and electronic properties.<sup>[1]</sup> Notably, it is a pivotal intermediate in the production of the antiplatelet drug Prasugrel.<sup>[1]</sup> This guide aims to consolidate the known physical properties of this compound and provide detailed experimental context for its synthesis and application.

## Physicochemical Properties

The physical properties of **2-Bromo-2-(2-fluorophenyl)-1-cyclopropylethanone** are summarized in the table below. These properties are essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Reference(s)
Molecular Formula	C <sub>11</sub> H <sub>10</sub> BrFO	[2][3]
Molecular Weight	257.1 g/mol	[2][3]
Appearance	Yellow to light brown oil or low-melting solid	[4]
Boiling Point	293.012 °C at 760 mmHg	[1][4]
Density	1.574 g/cm <sup>3</sup>	[1][4]
Flash Point	131.009 °C	[1][4]
Refractive Index	1.592	[1][4]
Vapor Pressure	0.002 mmHg at 25 °C	[4]
Solubility	Chloroform (Sparingly), Ethyl Acetate (Slightly)	[4]
Storage Conditions	2-8°C, under inert atmosphere	[5]

## Experimental Protocols

### Synthesis of 2-Bromo-2-(2-fluorophenyl)-1-cyclopropylethanone

A general and efficient method for the synthesis of **2-Bromo-2-(2-fluorophenyl)-1-cyclopropylethanone** involves the bromination of its precursor, 1-cyclopropyl-2-(2-fluorophenyl)ethanone.[2]

Materials:

- 1-cyclopropyl-2-(2-fluorophenyl)ethanone
- Iodine monobromide
- 1-butyl-3-methylimidazolium bromide
- Anhydrous tetrahydrofuran (THF)
- Ethyl acetate
- Saturated sodium bisulfite solution
- Ethanol
- Ice water

#### Procedure:

- In a suitable reaction vessel, dissolve 1-cyclopropyl-2-(2-fluorophenyl)ethanone (100 mmol), iodine monobromide (300 mmol), and 1-butyl-3-methylimidazolium bromide (40 mmol) in 150 mL of anhydrous tetrahydrofuran.[2]
- Stir the reaction mixture at 40 °C for 4 hours.[2]
- Upon completion, cool the mixture to room temperature.[2]
- Quench the reaction by adding ice water.[2]
- Extract the product with ethyl acetate.[2]
- Wash the organic phase with a saturated sodium bisulfite solution.[2]
- Concentrate the organic phase under reduced pressure.[2]
- Purify the crude product by recrystallization from ethanol to yield **2-Bromo-2-(2-fluorophenyl)-1-cyclopropylethanone**. [2]

## Determination of Physical Properties

The following are general protocols for determining the key physical properties of liquid organic compounds, applicable to **2-Bromo-2-(2-fluorophenyl)-1-cyclopropylethanone**.

### 3.2.1. Boiling Point Determination (Capillary Method)

Apparatus:

- Thiele tube or melting point apparatus
- Thermometer
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heat source

Procedure:

- Place a small amount of the liquid sample into the fusion tube.
- Invert the sealed capillary tube and place it into the fusion tube with the open end submerged in the liquid.
- Attach the fusion tube to the thermometer and place the assembly in a Thiele tube containing a high-boiling liquid (e.g., mineral oil).
- Heat the apparatus slowly and uniformly.<sup>[6]</sup>
- Observe the capillary tube. The temperature at which a rapid and continuous stream of bubbles emerges from the capillary is the boiling point.<sup>[6]</sup>

### 3.2.2. Density Determination

Apparatus:

- Pycnometer or graduated cylinder
- Analytical balance

Procedure:

- Weigh a clean, dry pycnometer or a graduated cylinder (W1).
- Fill the container with the liquid sample to a known volume.
- Weigh the container with the liquid (W2).
- The density is calculated as  $(W2 - W1) / \text{Volume}$ .

### 3.2.3. Refractive Index Determination

Apparatus:

- Abbe refractometer
- Light source (sodium D line)
- Pipette

Procedure:

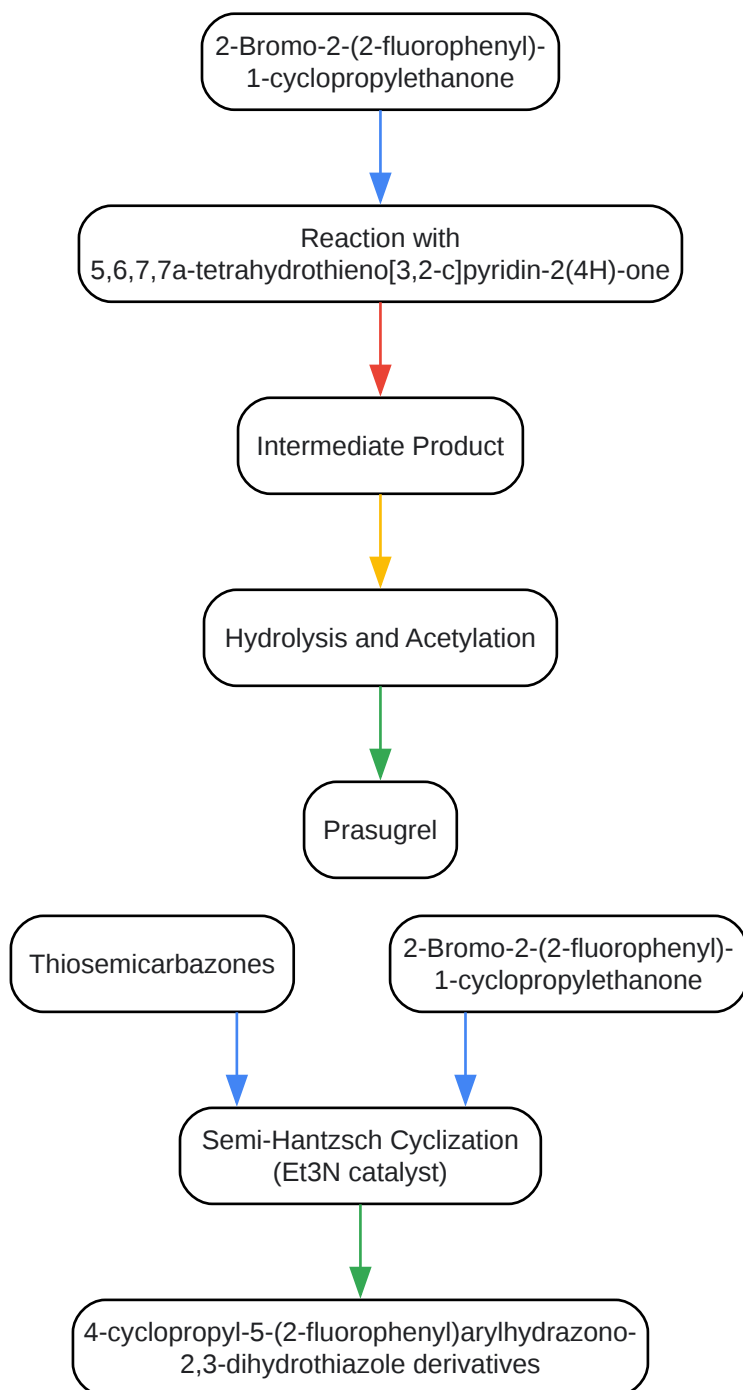
- Calibrate the Abbe refractometer using a standard sample with a known refractive index.
- Place a few drops of the liquid sample onto the prism of the refractometer.[7]
- Close the prism and allow the temperature to equilibrate (typically 20 °C).[7]
- Adjust the refractometer to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.[8]
- Read the refractive index from the instrument's scale.[8]

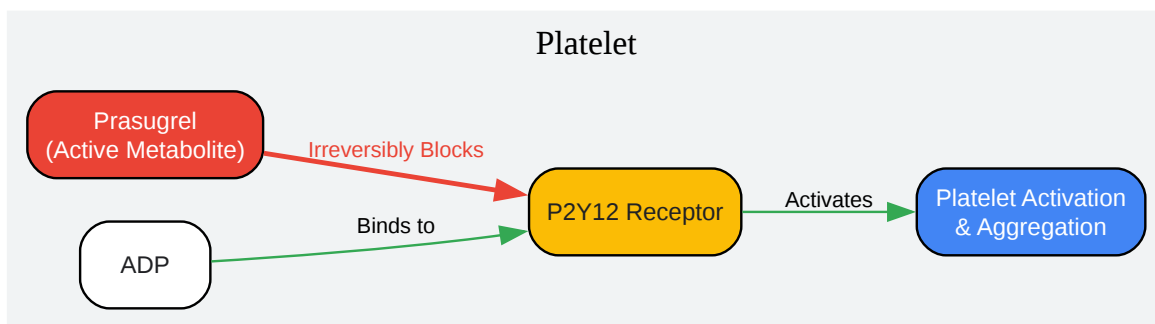
## Applications in Synthesis

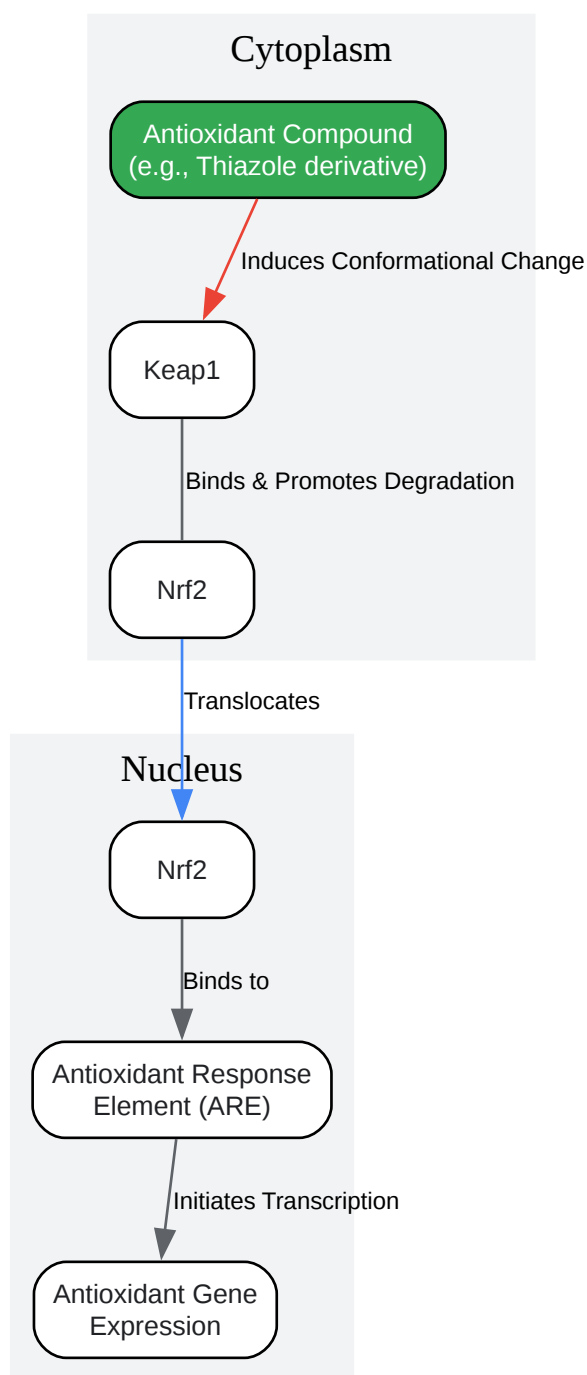
**2-Bromo-2-(2-fluorophenyl)-1-cyclopropylethanone** is a versatile intermediate. Its applications in the synthesis of Prasugrel and novel antioxidant agents are highlighted below.

## Synthesis of Prasugrel

This compound is a key intermediate in the synthesis of Prasugrel, an antiplatelet drug used to prevent thrombosis.[1] The synthetic pathway leverages the reactivity of the bromine atom for subsequent chemical transformations.







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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)